

4,5-Dichloro-2-methyl-4-isothiazolin-3-one chemical properties

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Compound of Interest

Compound Name: 4,5-Dichloro-2-methyl-4-isothiazolin-3-one

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An In-depth Technical Guide on the Chemical Properties of **4,5-Dichloro-2-methyl-4-isothiazolin-3-one**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4,5-Dichloro-2-methyl-4-isothiazolin-3-one is a potent biocide and preservative belonging to the isothiazolinone class of compounds. It is recognized for its broad-spectrum antimicrobial activity against bacteria, fungi, and algae. This technical guide provides a comprehensive overview of its chemical properties, synthesis, mechanism of action, and relevant experimental protocols, tailored for professionals in research and development.

Chemical and Physical Properties

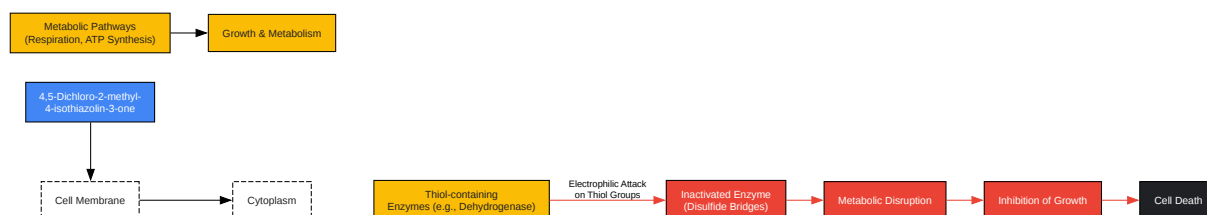
The fundamental chemical and physical characteristics of **4,5-Dichloro-2-methyl-4-isothiazolin-3-one** are summarized below. These properties are crucial for understanding its behavior in various applications, from formulation to environmental fate.

Property	Value	Source
IUPAC Name	4,5-dichloro-2-methyl-1,2-thiazol-3-one	[1]
CAS Number	26542-23-4	[1]
Molecular Formula	C ₄ H ₃ Cl ₂ NOS	[1]
Molecular Weight	184.04 g/mol	[1]
Appearance	Off-White Solid	[2]
Computed LogP (XLogP3)	1.7	[1]
Storage Temperature	2-8°C (Refrigerator)	[2]

Antimicrobial Mechanism of Action

The biocidal activity of isothiazolinones, including **4,5-Dichloro-2-methyl-4-isothiazolin-3-one**, is a multi-step process that leads to the rapid inhibition of microbial growth and ultimately, cell death.[3] The primary mechanism involves the electrophilic nature of the active sulfur moiety.[4]

- **Cellular Uptake:** The molecule diffuses across the microbial cell membrane.[4]
- **Enzyme Inhibition:** Once inside the cell, it acts as an electrophilic agent, targeting and reacting with thiol groups (-SH) present in essential enzymes and proteins, such as dehydrogenases.[4][5] This reaction leads to the formation of mixed disulfides, which inactivates the enzymes.[5]
- **Metabolic Disruption:** The inactivation of key enzymes disrupts critical metabolic pathways, including cellular respiration and energy generation (ATP synthesis).[3][4] This results in a rapid inhibition of microbial growth and metabolism.[3]
- **Irreversible Damage & Cell Death:** The sustained disruption and reaction with protein thiols can also generate free radicals, leading to irreversible cellular damage and loss of viability.[4]



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Antimicrobial mechanism of **4,5-Dichloro-2-methyl-4-isothiazolin-3-one**.

Experimental Protocols

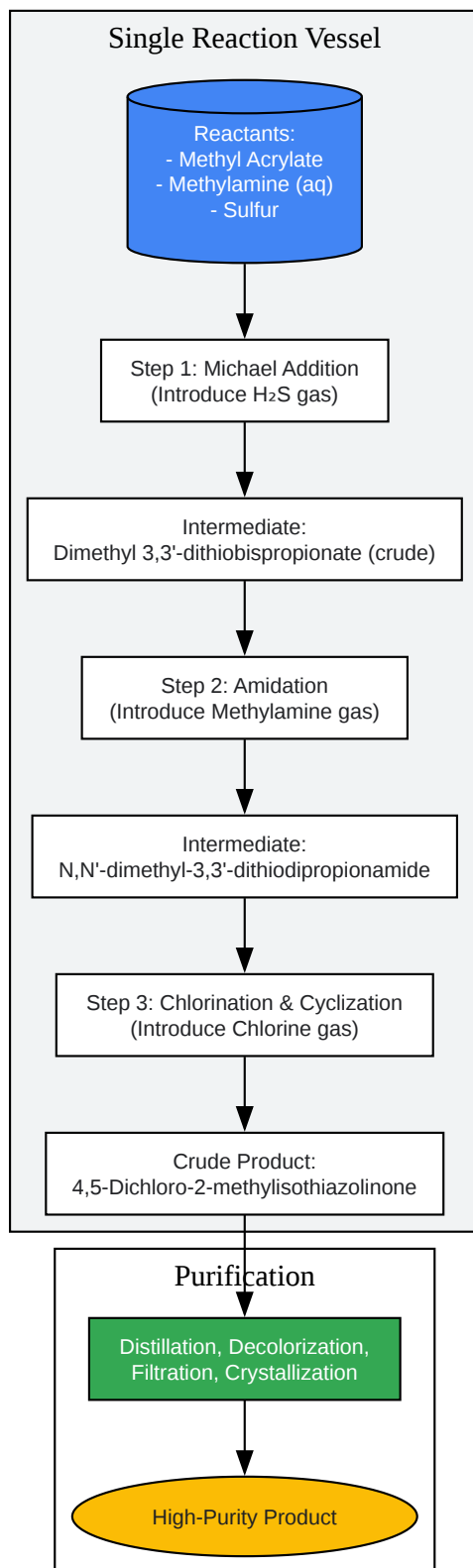
Synthesis: One-Pot Method

A simplified one-pot synthesis process has been developed, which reduces equipment investment and improves product purity by eliminating the need to isolate intermediate products.[6][7] The process involves three main reaction stages within the same reactor.

Methodology:

- Michael Addition: Methyl acrylate, an aqueous methylamine solution, and sulfur are mixed. Hydrogen sulfide gas is introduced into the mixture at a controlled temperature (e.g., 15-25°C) to produce a crude intermediate, dimethyl 3,3'-dithiobispropionate.[6][7]
- Amidation: On the basis of the crude product from the previous step, methylamine gas is introduced to synthesize N,N'-dimethyl-3,3'-dithiodipropionamide.[6][7]
- Chlorination and Cyclization: The resulting suspension is reacted with a chlorinating agent, such as chlorine gas, at a controlled temperature (e.g., 0-15°C).[6] This step facilitates the ring-closure to form the isothiazolinone ring and the final product, 4,5-dichloro-2-methylisothiazolinone.[5][6]

- Purification: The final product is purified through steps like distillation to reclaim solvents, decolorization, filtration, and crystallization to obtain a high-purity product.[6]



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